

Commercial suppliers of 4-Methoxy-2,5-dimethylbenzaldehyde

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Compound of Interest

Compound Name: 4-Methoxy-2,5-dimethylbenzaldehyde

Cat. No.: B1293634

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An In-depth Technical Guide to **4-Methoxy-2,5-dimethylbenzaldehyde** for Researchers and Drug Development Professionals.

This guide provides a comprehensive overview of **4-Methoxy-2,5-dimethylbenzaldehyde**, a versatile aromatic aldehyde utilized in medicinal chemistry and organic synthesis. It details commercial suppliers, key chemical properties, and its application as a precursor for synthesizing biologically active molecules. This document is intended for researchers, scientists, and professionals involved in drug discovery and development.

Introduction to 4-Methoxy-2,5-dimethylbenzaldehyde

4-Methoxy-2,5-dimethylbenzaldehyde, also known as 2,5-dimethyl-p-anisaldehyde, is an organic compound with the molecular formula $C_{10}H_{12}O_2$.^[1] Its structure features a benzaldehyde core with a methoxy group and two methyl groups attached to the aromatic ring.^[1] This substitution pattern makes it a valuable intermediate for the synthesis of more complex molecules, including various heterocyclic compounds and fine chemicals.^[1] In the context of drug development, it is particularly noted as a precursor for chalcones, a class of compounds investigated for their potential antimicrobial, antioxidant, anti-inflammatory, and anticancer properties.^[1]

Commercial Suppliers and Product Specifications

A variety of chemical suppliers offer **4-Methoxy-2,5-dimethylbenzaldehyde**, typically with high purity suitable for research and development purposes. The table below summarizes the specifications from several prominent suppliers.

| Supplier | Product Name(s) | CAS Number | Purity/ Assay | Molecular Formula | Molecular Weight (g/mol) | Physical Form | Melting Point (°C) | Boiling Point (°C) |
|-----------------------------|------------------------------------|------------|---------------|--|--------------------------|---------------|--------------------|--------------------|
| Sigma-Aldrich | 2,5-Dimethyl-4-methoxybenzaldehyde | 6745-75-1 | 98% | C ₁₀ H ₁₂ O ₂ | 164.20 | Solid | 31-35 | 147-149 (12 mmHg) |
| Santa Cruz Biotechnology | 2,5-Dimethyl-4-methoxybenzaldehyde | 6745-75-1 | 98% | C ₁₀ H ₁₂ O ₂ | 164.20 | - | - | - |
| JHECHEM CO LTD | 4-Methoxy-2,5-dimethylbenzaldehyde | 6745-75-1 | 99.00% | C ₁₀ H ₁₂ O ₂ | 164.2 | - | 34 | 147-149 (12 Torr) |
| HANGZHOU LEAPCHEM CO., LTD. | 4-Methoxy-2,5-dimethylbenzaldehyde | 6745-75-1 | 99.00% | C ₁₀ H ₁₂ O ₂ | - | - | - | - |
| ChemUniverse | 4-METHOXY-2,5-DIMETHYLBENZALDEHYDE | 6745-75-1 | 98% | C ₁₀ H ₁₂ O ₂ | 164.2 | - | - | - |

NZALD

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Applications in Drug Development and Organic Synthesis

4-Methoxy-2,5-dimethylbenzaldehyde serves as a key building block in the synthesis of various biologically active compounds. Its primary application in medicinal chemistry is in the preparation of chalcones and other heterocyclic molecules.

Chalcone Synthesis: Chalcones, or 1,3-diphenyl-2-propene-1-ones, are precursors to flavonoids and isoflavonoids and are known for a wide range of pharmacological activities, including antimicrobial, anti-inflammatory, and anticancer effects. **4-Methoxy-2,5-dimethylbenzaldehyde** is used as the aldehyde component in the Claisen-Schmidt condensation reaction to produce substituted chalcones.

Heterocyclic Compound Synthesis: The aldehyde functional group is highly reactive and allows for the construction of various heterocyclic ring systems, such as pyrazoles, pyridines, and thiazoles, which are common scaffolds in pharmaceutical compounds.^[1]

Experimental Protocols

The following section details a key experimental methodology for the synthesis of chalcones using **4-Methoxy-2,5-dimethylbenzaldehyde**.

General Protocol for Chalcone Synthesis via Claisen-Schmidt Condensation

This protocol describes a base-catalyzed condensation between an acetophenone and an aromatic aldehyde to form a chalcone.

Materials:

- **4-Methoxy-2,5-dimethylbenzaldehyde**
- A substituted acetophenone (e.g., 4-methoxy acetophenone)

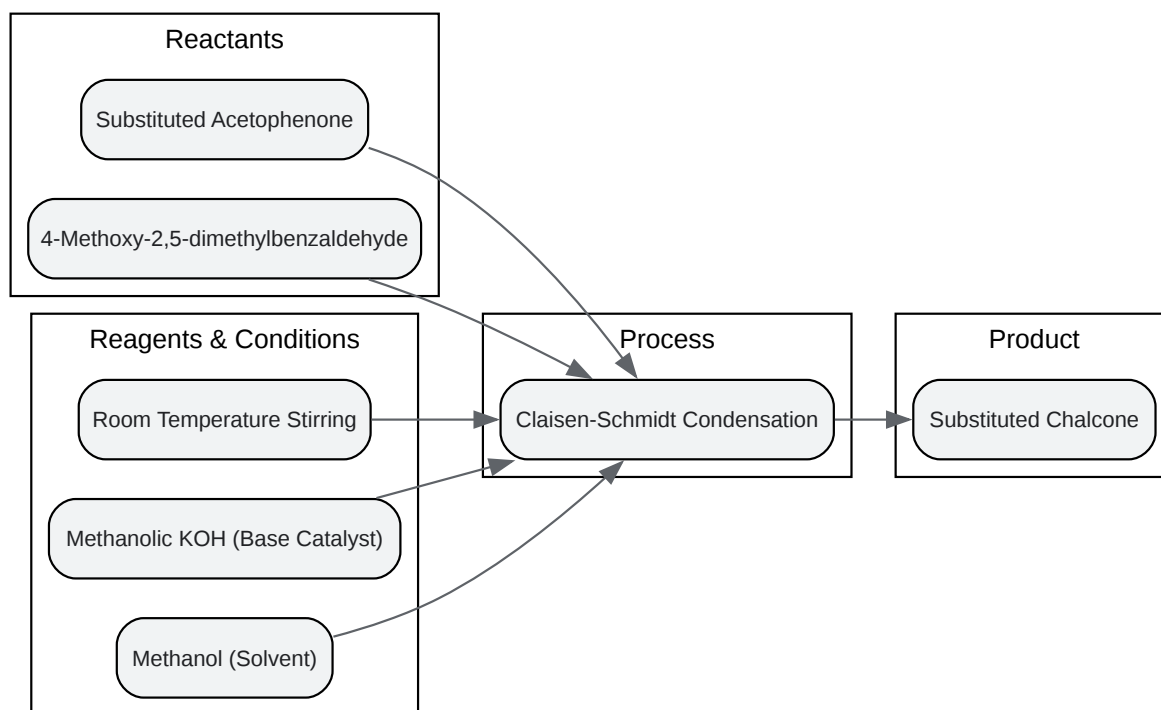
- Methanol
- Potassium hydroxide (KOH) solution in methanol
- 0.1 N Hydrochloric acid (HCl)
- Stirring apparatus
- Filtration equipment
- Thin Layer Chromatography (TLC) apparatus for reaction monitoring

Procedure:

- Dissolve equimolar concentrations of **4-Methoxy-2,5-dimethylbenzaldehyde** and the selected substituted acetophenone in methanol.
- Slowly add a methanolic potassium hydroxide solution to the mixture while stirring at room temperature.
- Continue stirring the reaction mixture. The reaction progress can be monitored using TLC. Reaction times can vary from a couple of hours to several hours depending on the specific reactants.
- Once the reaction is complete, acidify the mixture with 0.1 N HCl.
- Filter the resulting precipitate, wash it with water, and dry it.
- The crude product can be purified by recrystallization from a suitable solvent, such as methanol, to yield the pure chalcone.

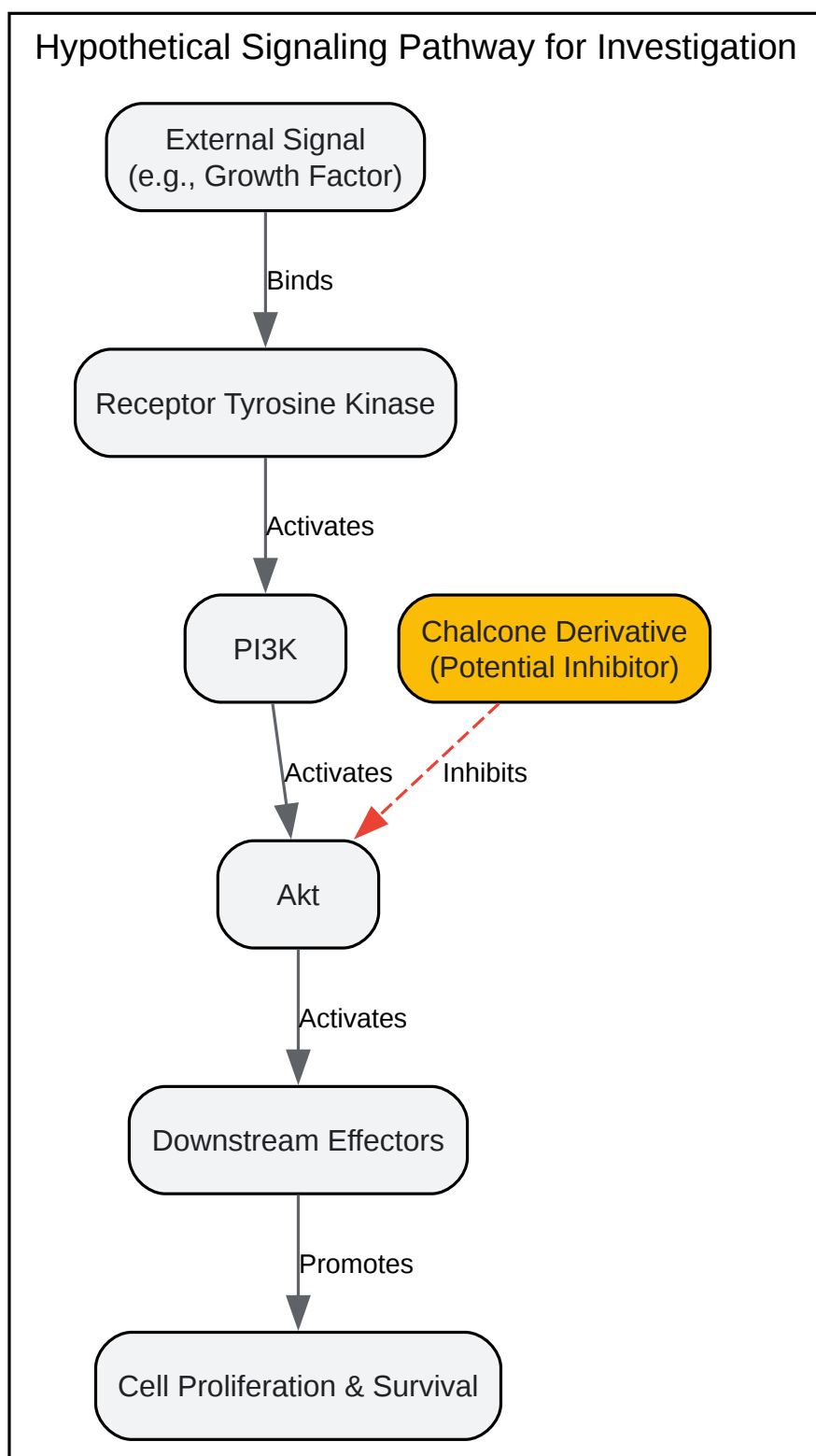
Visualizations

The following diagrams illustrate the synthesis workflow, a hypothetical signaling pathway for investigation, and the logical relationship of **4-Methoxy-2,5-dimethylbenzaldehyde** in drug discovery.



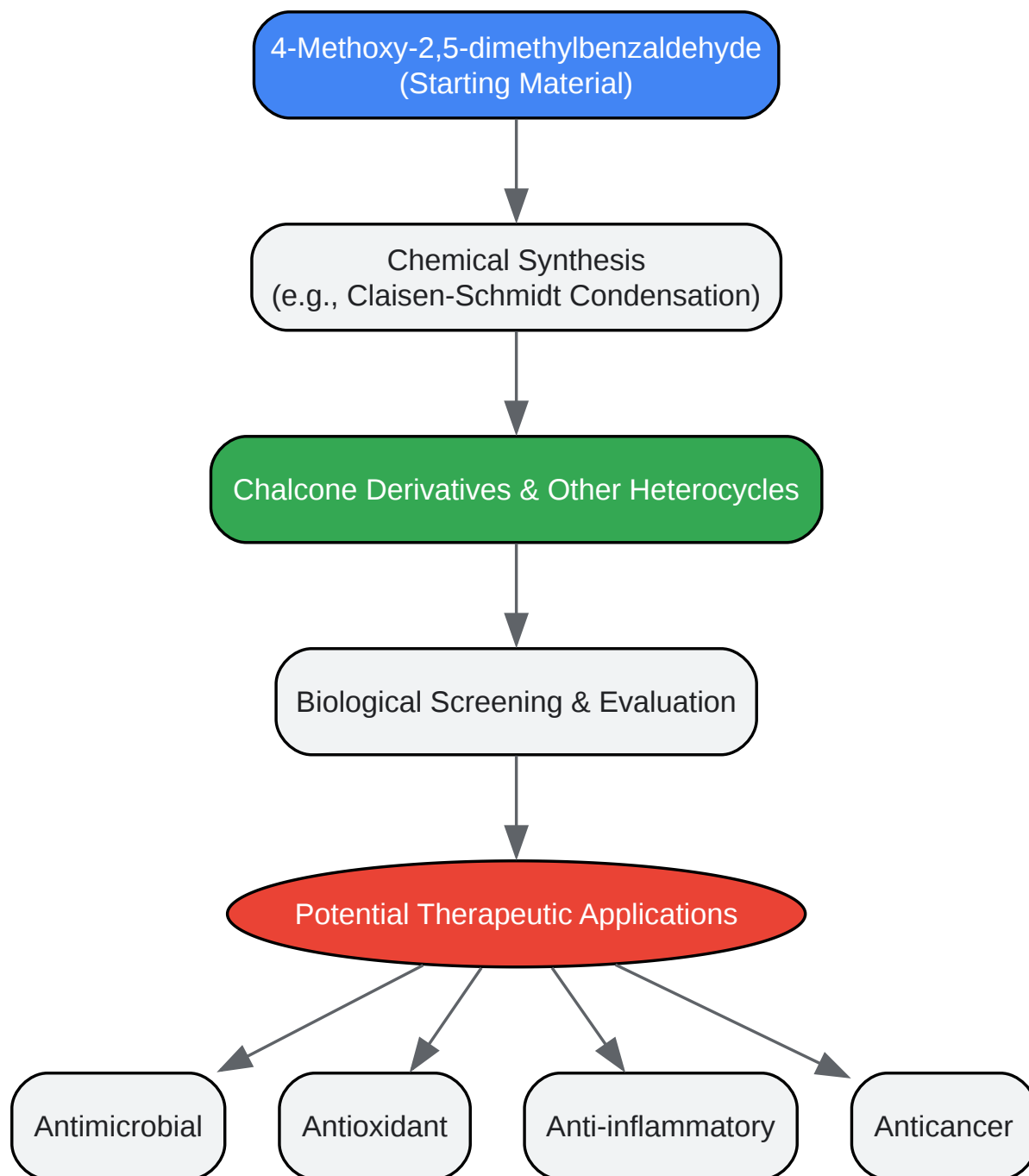
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Caption: Experimental workflow for the synthesis of chalcones.



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Caption: Hypothetical PI3K/Akt signaling pathway.



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Caption: Logical relationship in drug discovery.

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References

- 1. Buy 4-Methoxy-2,5-dimethylbenzaldehyde | 6745-75-1 [smolecule.com]
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